

# Essential Safety and Disposal Procedures for SH1573

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## Compound of Interest

Compound Name: SH1573

Cat. No.: B15575963

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For Immediate Reference by Laboratory and Drug Development Professionals

This document provides critical guidance on the proper handling and disposal of **SH1573**, a novel mutant isocitrate dehydrogenase 2 (mIDH2) inhibitor. Adherence to these procedures is essential to ensure personnel safety and environmental compliance. **SH1573** is identified by CAS number 2376068-96-9 and the chemical name (S)-3-(trifluoromethyl)-1-(4-(6-(trifluoromethyl)pyridin-2-yl)-6-((2-(trifluoromethyl)pyridin-4-yl)amino)-1,3,5-triazin-2-yl)pyrrolidin-3-ol. It is primarily used in research settings for the study of acute myeloid leukemia (AML).<sup>[1][2][3]</sup>

While some suppliers may ship **SH1573** as a non-hazardous chemical for research purposes, it is imperative to handle it as a potentially hazardous compound, particularly concerning disposal.<sup>[1]</sup> Laboratory waste is subject to stringent regulations that require a thorough hazard assessment.

Note: As of the compilation of this document, a specific Safety Data Sheet (SDS) for **SH1573** was not publicly available. The following procedures are based on general best practices for the disposal of research-grade chemical compounds. Users must obtain the SDS from their specific supplier and adhere to the disposal instructions provided therein.

## Quantitative Data Summary

For research-grade compounds where a specific SDS is unavailable, quantitative disposal parameters are typically not established. The primary approach is to manage the waste through

a licensed hazardous waste disposal vendor. The following table outlines the key characteristics of **SH1573**.

Property	Value	Source
Chemical Name	(S)-3-(trifluoromethyl)-1-(4-(6-(trifluoromethyl)pyridin-2-yl)-6-((2-(trifluoromethyl)pyridin-4-yl)amino)-1,3,5-triazin-2-yl)pyrrolidin-3-ol	MedKoo Biosciences
CAS Number	2376068-96-9	MedchemExpress
Molecular Formula	C20H14F9N7O	MedKoo Biosciences
Primary Use	Research, mIDH2 inhibitor for AML studies	MedchemExpress, PubMed

## Experimental Protocols: Disposal Procedures

The following step-by-step protocol is a general guideline. Always consult your institution's Environmental Health and Safety (EHS) department for specific requirements.

### 1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including safety glasses with side shields, a lab coat, and chemical-resistant gloves.

### 2. Waste Segregation:

- Solid Waste:** Collect solid **SH1573**, contaminated consumables (e.g., weigh boats, pipette tips, gloves), and any spill cleanup materials in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste:** Collect solutions containing **SH1573** in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your EHS department.

### 3. Labeling:

- Label all waste containers with "Hazardous Waste," the full chemical name "**SH1573**," the CAS number "2376068-96-9," and the approximate concentration and volume.

#### 4. Storage:

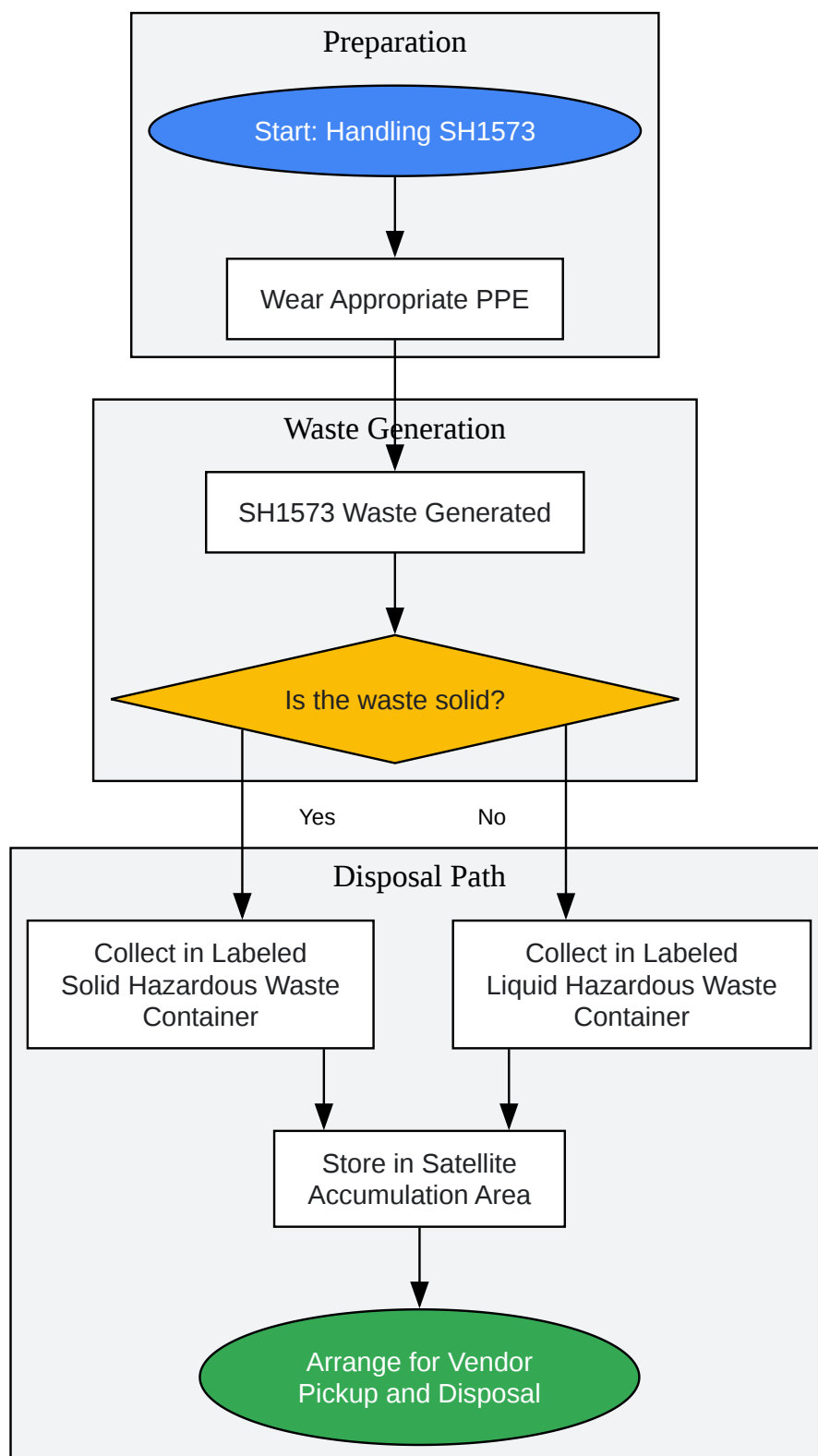
- Store waste containers in a designated, well-ventilated, and secure satellite accumulation area away from incompatible materials.

#### 5. Disposal:

- Arrange for the pickup and disposal of the hazardous waste through your institution's licensed hazardous waste disposal vendor.
- Do not dispose of **SH1573** down the drain or in regular trash.

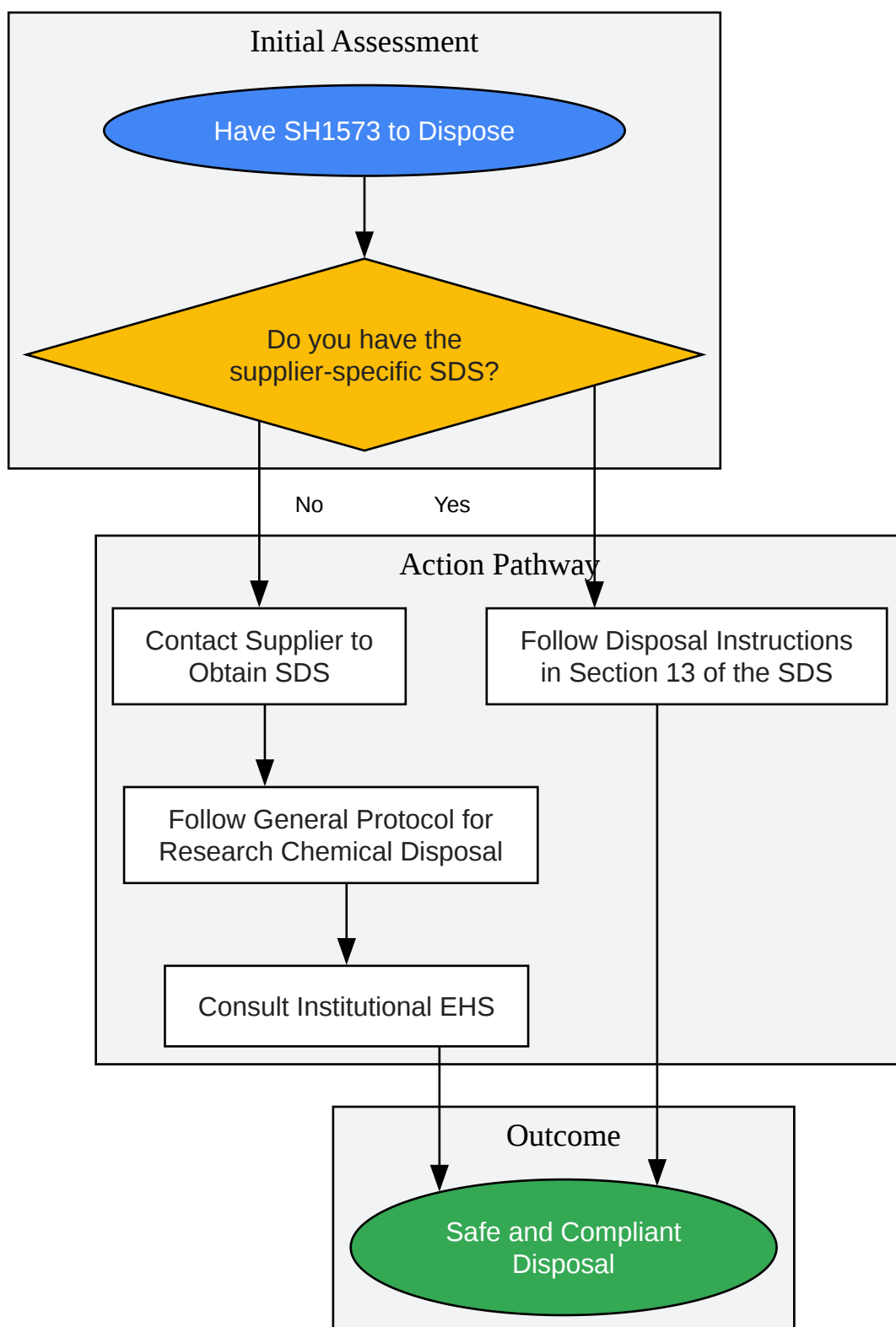
## Mandatory Visualizations

The following diagrams illustrate the logical workflow for the proper disposal of **SH1573**.



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Caption: Workflow for the proper segregation and disposal of **SH1573** waste.



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Caption: Decision-making pathway for the disposal of **SH1573**.

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## References

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